

Proper Disposal of Zeteletinib Hemiadipate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Zeteletinib hemiadipate

Cat. No.: B10832660

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Zeteletinib hemiadipate**, a selective RET kinase inhibitor. Adherence to these procedures is essential to mitigate risks to personnel and the environment.

Zeteletinib hemiadipate is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative that this compound is not disposed of through standard laboratory drains or as regular waste.

Key Hazard Information

A summary of the primary hazards associated with **Zeteletinib hemiadipate** is provided in the table below. This information is derived from the Safety Data Sheet (SDS) and should be reviewed before handling the compound.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure that the following personal protective equipment is worn to minimize exposure:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves (e.g., nitrile).
- Body Protection: Impervious clothing, such as a lab coat.
- Respiratory Protection: A suitable respirator should be used if there is a risk of dust or aerosol formation^[1].

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **Zeteletinib hemiadipate**.

- Segregation and Collection:
 - Do not mix **Zeteletinib hemiadipate** waste with other chemical waste streams unless compatibility has been confirmed.
 - Collect all solid waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled, and sealable hazardous waste container.
 - For solutions containing **Zeteletinib hemiadipate**, use a designated, leak-proof hazardous waste container.
- Waste Container Labeling:
 - Label the hazardous waste container clearly with "Hazardous Waste," the full chemical name "**Zeteletinib hemiadipate**," and the appropriate hazard pictograms (e.g., harmful, environmental hazard).
 - Indicate the approximate quantity of waste in the container.

- Storage Pending Disposal:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
 - Ensure the storage area is inaccessible to unauthorized personnel.
- Arranging for Disposal:
 - Dispose of the contents and the container through an approved and licensed hazardous waste disposal company[1].
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. They will provide specific instructions and ensure compliance with all federal, state, and local regulations.
- Spill Management:
 - In the event of a spill, avoid dust and aerosol formation[1].
 - Carefully collect the spilled material using appropriate tools and place it into the designated hazardous waste container.
 - Clean the spill area thoroughly with a suitable decontaminating agent.
 - Report the spill to your EHS department.

Emergency First Aid Procedures

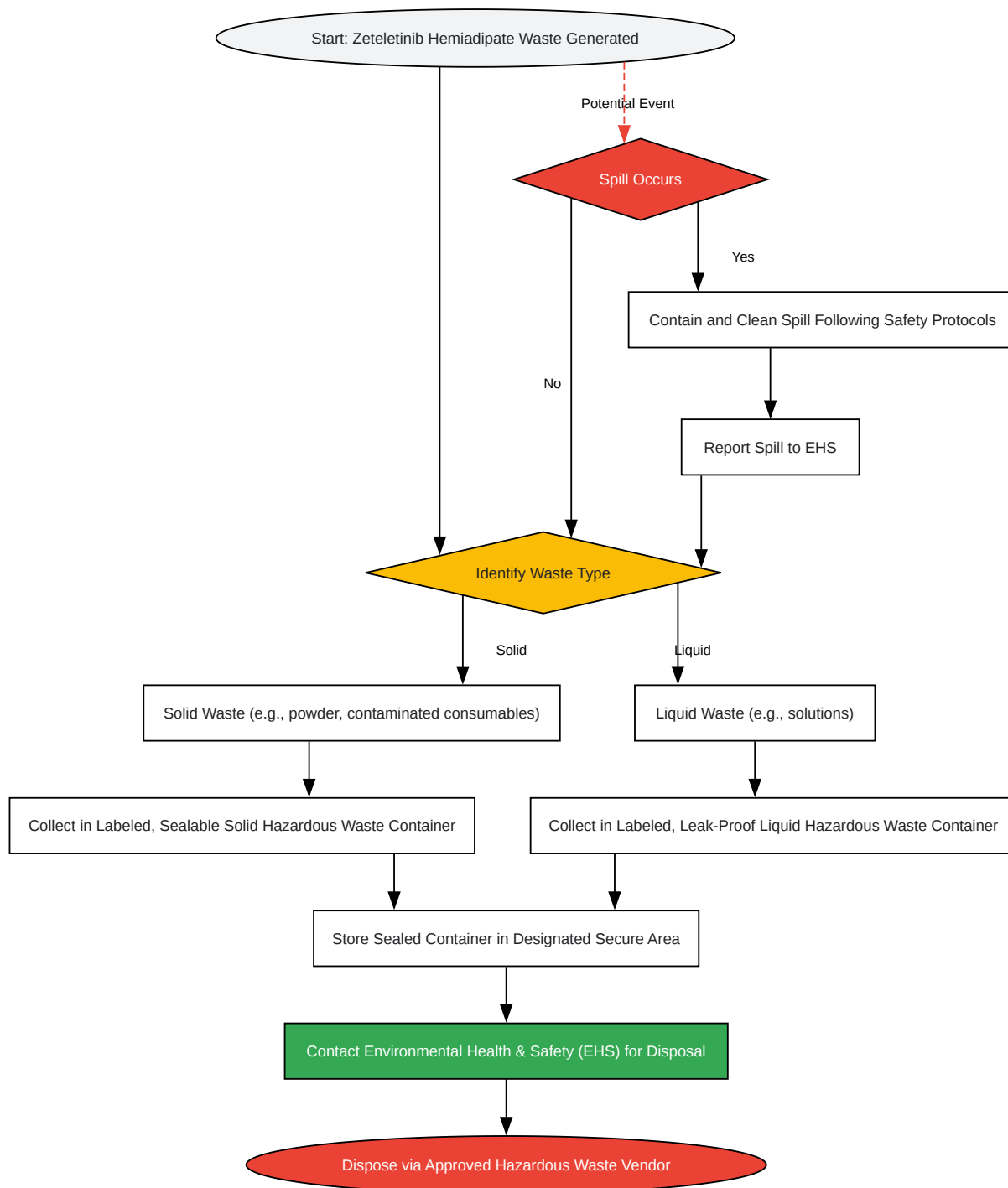
In case of accidental exposure, follow these first aid measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth[1].
- Eye Contact: Remove any contact lenses and immediately flush eyes with large amounts of water. Seek prompt medical attention[1].

- Skin Contact: Rinse skin thoroughly with large amounts of water and remove contaminated clothing. Call a physician[1].
- Inhalation: Immediately move the affected person to fresh air.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Zeteletinib hemiadipate**.



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Caption: **Zeteletinib Hemiadipate** Disposal Workflow.

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References

- 1. Zeteletinib hemiadipate|2375837-06-0|MSDS [dcchemicals.com]
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